

# Application Notes and Protocols: Staining Wool and Nylon Fibers with Acid Blue 158

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## Compound of Interest

Compound Name: C.I. Acid blue 158

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These application notes provide a detailed guide for the use of Acid Blue 158, a monoazo metal-complex acid dye, for the staining of wool and nylon fibers. The protocols outlined below are intended for laboratory and research applications, offering standardized procedures for achieving consistent and reproducible results.

## Introduction

Acid Blue 158 (C.I. 14880) is a water-soluble anionic dye that is effective for dyeing protein fibers like wool and synthetic polyamides such as nylon.[1] The dyeing mechanism relies on the formation of ionic bonds between the negatively charged sulfonic acid groups of the dye molecule and the positively charged amino groups present in the fiber's molecular structure.[2] This interaction is facilitated by an acidic dyebath, which protonates the amino groups in the wool and nylon fibers, creating cationic sites for the dye to attach.[2]

## Quantitative Data Summary

The following tables summarize the key properties of Acid Blue 158 and its performance on wool and nylon fibers.

Table 1: Physicochemical Properties of Acid Blue 158

Property	Value	Reference
C.I. Name	Acid Blue 158	[3]
C.I. Number	14880	[3][4]
CAS Number	6370-08-7	[1][3][4]
Chemical Class	Monoazo (Metallized)	[1][4]
Molecular Formula	C <sub>20</sub> H <sub>13</sub> N <sub>2</sub> NaO <sub>8</sub> S <sub>2</sub>	[3]
Molecular Weight	495.45 g/mol	[3]
Appearance	Blue Powder	[4][5]
Hue	Greenish Blue	[4]
Solubility in Water (90°C)	80-90 g/L	[4]
pH of 1% Solution	6-8	[4]

Table 2: Comparative Dyeing Performance of Acid Dyes on Wool and Nylon

Parameter	Wool	Nylon	Reference
Typical Dye Exhaustion (%)	50 - 89%	62 - 94%	[6]
General Affinity	Good	High	[6]
Key Fiber Characteristic	Amphoteric (contains both acidic and basic groups)	Predominantly basic (terminal amino groups)	[6]

Note: The dye exhaustion percentages are based on a study of various acid dyes and may not be specific to Acid Blue 158, but indicate a general trend of higher exhaustion on nylon.[6]

Table 3: Colorfastness Properties of Acid Blue 158 on Polyamide Fibers

Fastness Test	Standard	Rating (Scale 1-5, unless specified)	Reference
Light Fastness	ISO 105-B02	5-6 (Scale 1-8)	[1]
Washing (Staining)	ISO 105-C06	3	[3]
Washing (Color Change)	ISO 105-C06	4	[3]
Perspiration (Acidic & Alkaline)	ISO 105-E04	4	[3]
Rubbing (Dry)	ISO 105-X12	4	[7]
Rubbing (Wet)	ISO 105-X12	3	[7]

## Experimental Protocols

The following are detailed protocols for the preparation of staining solutions and the dyeing of wool and nylon fibers with Acid Blue 158.

### Preparation of Acid Blue 158 Stock Solution (1% w/v)

- **Weighing:** Accurately weigh 1.0 g of Acid Blue 158 powder.
- **Dissolution:** Add the dye powder to 80 mL of distilled or deionized water heated to approximately 80-90°C.
- **Stirring:** Stir the solution using a magnetic stirrer until the dye is completely dissolved.
- **Volume Adjustment:** Once dissolved and cooled to room temperature, transfer the solution to a 100 mL volumetric flask and add distilled or deionized water to the mark.
- **Storage:** Store the stock solution in a well-labeled, sealed container, protected from light.

### Staining Protocol for Wool Fibers

This protocol is designed for a 10 g sample of wool yarn or fabric. Adjust volumes proportionally for different sample sizes.

- Pre-treatment: Scour the wool sample in a solution containing 1 g/L of a non-ionic detergent at 50-60°C for 20 minutes to remove any impurities. Rinse thoroughly with warm and then cold water.
- Dye Bath Preparation:
  - Prepare a dye bath with a liquor ratio of 40:1 (400 mL of water for 10 g of wool).
  - Add 2% (on weight of fiber - owf) Acid Blue 158 from the stock solution (2 mL of 1% stock solution).
  - Add 10% (owf) of Glauber's salt (anhydrous sodium sulfate) as a leveling agent (1 g).
  - Add 3% (owf) of acetic acid (80%) to achieve a pH of 4.5-5.5 (0.3 mL).
- Dyeing Procedure:
  - Immerse the pre-wetted wool sample into the dye bath at 40°C.
  - Gradually raise the temperature of the dye bath to 98-100°C over 45 minutes.
  - Maintain this temperature for 60 minutes, with occasional gentle stirring to ensure even dyeing.
- Post-treatment:
  - Allow the dye bath to cool down to 60-70°C before removing the sample.
  - Rinse the dyed wool sample with warm water and then cold water until the water runs clear.
  - Neutralize the sample in a 1 g/L sodium carbonate solution for 5 minutes.
  - Rinse again with cold water.
  - Allow the sample to air dry.

## Staining Protocol for Nylon Fibers

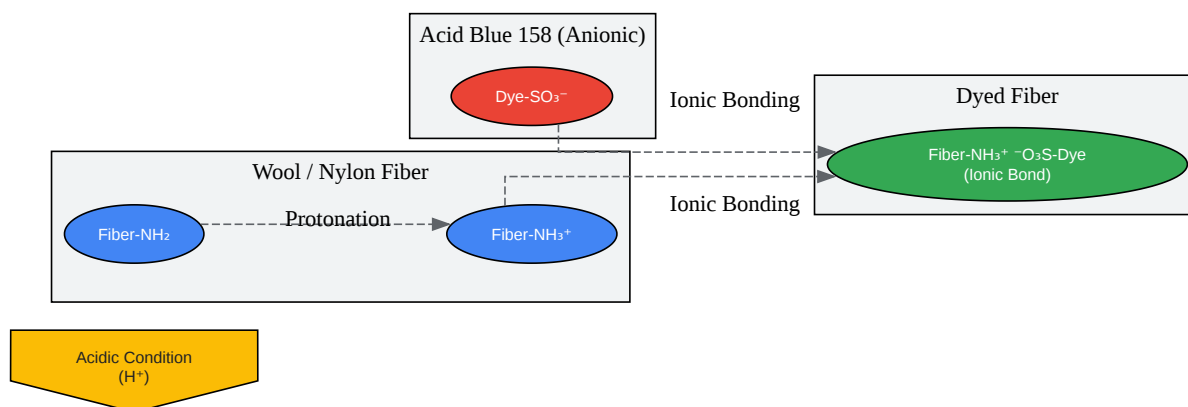
This protocol is designed for a 10 g sample of nylon yarn or fabric. Adjust volumes proportionally for different sample sizes.

- Pre-treatment: Scour the nylon sample in a solution containing 1 g/L of a non-ionic detergent at 50-60°C for 20 minutes. Rinse thoroughly with warm and then cold water.
- Dye Bath Preparation:
  - Prepare a dye bath with a liquor ratio of 40:1 (400 mL of water for 10 g of nylon).
  - Add 2% (owf) Acid Blue 158 from the stock solution (2 mL of 1% stock solution).
  - Add 5% (owf) of ammonium sulfate as a pH control agent (0.5 g).
  - Adjust the initial pH to 6.0-6.5 with acetic acid.
- Dyeing Procedure:
  - Immerse the pre-wetted nylon sample into the dye bath at 40°C.
  - Gradually raise the temperature of the dye bath to 98-100°C over 45 minutes.
  - Maintain this temperature for 45-60 minutes, with occasional gentle stirring.
- Post-treatment:
  - Allow the dye bath to cool down to 60-70°C before removing the sample.
  - Rinse the dyed nylon sample with warm water and then cold water until the water runs clear.
  - A fixation step can be performed by treating the dyed sample with a cationic fixing agent according to the manufacturer's instructions to improve wash fastness.
  - Rinse again with cold water.
  - Allow the sample to air dry.

## Visualizations

### Dye-Fiber Interaction Mechanism

The staining of wool and nylon fibers with Acid Blue 158 is governed by an ionic interaction in an acidic medium. The following diagram illustrates this fundamental principle.

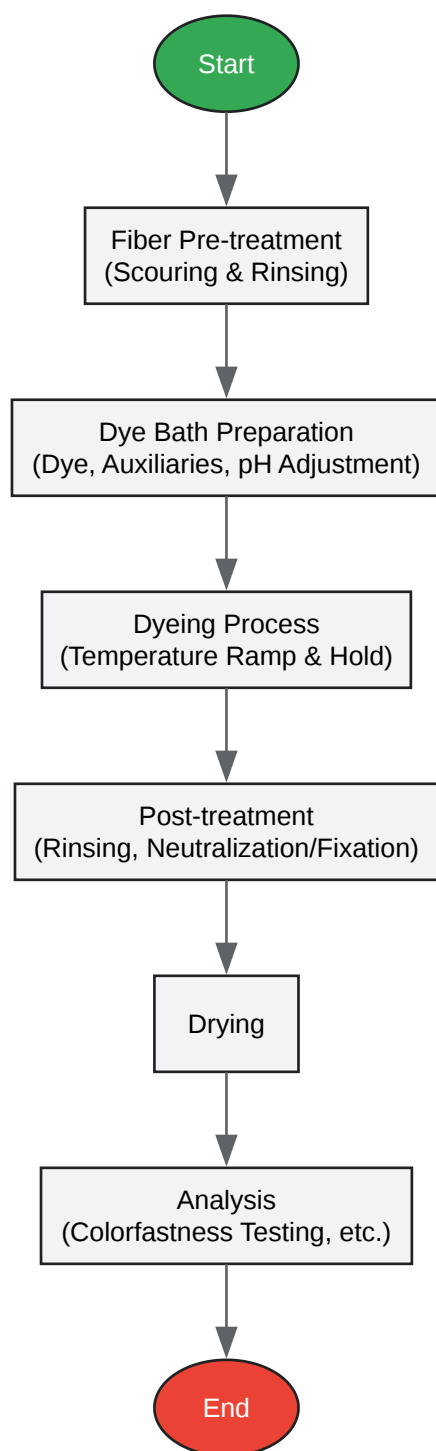


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Caption: Mechanism of Acid Blue 158 interaction with wool and nylon fibers.

### Experimental Workflow for Fiber Staining

The following diagram outlines the general workflow for the staining of wool and nylon fibers with Acid Blue 158 in a research setting.



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Caption: General experimental workflow for fiber staining.

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